

# A Technical Guide to 5-Methylisoxazole-3-carbonitrile: Properties and Synthesis

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## Compound of Interest

Compound Name: 5-Methylisoxazole-3-carbonitrile

Cat. No.: B1325030

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This technical guide provides an in-depth overview of **5-Methylisoxazole-3-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and organic synthesis. This document details its fundamental physicochemical properties and outlines a common synthetic pathway.

## Core Physicochemical Data

The essential quantitative data for **5-Methylisoxazole-3-carbonitrile** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O	[1]
Molecular Weight	108.0981 g/mol	[1]
CAS Number	57351-99-2	
Appearance	Liquid	[1]
InChI	InChI=1S/C5H4N2O/c1-4-2-5(3-6)7-8-4/h2H,1H3	[1]
InChI Key	JTPIMYCMWLOEDD-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=NO1)C#N	

## Synthetic Pathway and Experimental Protocol

The synthesis of **5-Methylisoxazole-3-carbonitrile** can be achieved through a multi-step process commencing from the corresponding carboxylic acid. This involves the formation of an intermediate carboxamide, followed by dehydration to yield the target nitrile.

### Experimental Protocol: Synthesis of 5-Methylisoxazole-3-carbonitrile via Dehydration of 5-Methylisoxazole-3-carboxamide

This protocol describes a plausible method for the synthesis of **5-Methylisoxazole-3-carbonitrile**, adapted from standard organic synthesis procedures for the conversion of amides to nitriles.

#### Step 1: Synthesis of 5-Methylisoxazole-3-carbonyl chloride

- To a solution of 5-methylisoxazole-3-carboxylic acid in an inert solvent such as dichloromethane, add thionyl chloride (SOCl<sub>2</sub>) and a catalytic amount of dimethylformamide (DMF).

- Reflux the mixture for a specified duration until the reaction is complete, monitoring by a suitable analytical technique (e.g., TLC).
- Remove the excess thionyl chloride and solvent under reduced pressure to obtain the crude 5-methylisoxazole-3-carbonyl chloride.

#### Step 2: Synthesis of 5-Methylisoxazole-3-carboxamide

- Dissolve the crude 5-methylisoxazole-3-carbonyl chloride in an appropriate solvent (e.g., dichloromethane).
- Cool the solution in an ice bath and bubble ammonia gas through the solution or add a solution of aqueous ammonia dropwise with vigorous stirring.
- Continue stirring for a set period at room temperature.
- Isolate the resulting 5-methylisoxazole-3-carboxamide by filtration or extraction, followed by washing and drying.

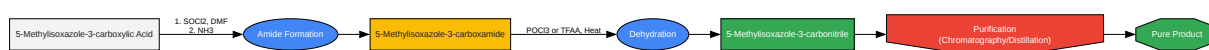
#### Step 3: Dehydration of 5-Methylisoxazole-3-carboxamide to **5-Methylisoxazole-3-carbonitrile**

- In a round-bottom flask, combine 5-methylisoxazole-3-carboxamide with a dehydrating agent such as phosphorus oxychloride ( $\text{POCl}_3$ ) or trifluoroacetic anhydride.
- Heat the reaction mixture, with stirring, under reflux conditions for several hours. Monitor the progress of the reaction by TLC or GC.
- Upon completion, cool the mixture to room temperature and carefully quench the reaction by pouring it over crushed ice.
- Neutralize the mixture with a suitable base (e.g., sodium bicarbonate solution).
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude **5-Methylisoxazole-3-carbonitrile**.

- Purify the crude product by column chromatography or distillation to obtain the final compound.

## Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **5-Methylisoxazole-3-carbonitrile** from its carboxylic acid precursor.



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Caption: Synthetic workflow for **5-Methylisoxazole-3-carbonitrile**.

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## References

- 1. 5-Methylisoxazole-3-carbonitrile | CymitQuimica [cymitquimica.com]
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